

Application Note: High-Efficiency Perovskite Passivation via OABr Anti-Solvent Engineering

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Compound of Interest

Compound Name: *Octylazanium;bromide*

Cat. No.: *B8065735*

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Executive Summary

The interface between the perovskite absorber and charge transport layers is the primary site of non-radiative recombination and moisture-induced degradation. This guide details the Anti-Solvent Engineering protocol using n-Octylammonium Bromide (OABr). Unlike simple surface coating, introducing OABr during the anti-solvent dripping step simultaneously regulates crystallization kinetics and forms a low-dimensional (2D) Ruddlesden-Popper capping layer. This in-situ passivation strategy has been validated to increase Open-Circuit Voltage () by >100 mV and significantly extend device lifetime under high-humidity conditions.

Mechanism of Action

To master this protocol, one must understand the dual-role of OABr during the crystallization phase.

- **Kinetic Regulation:** As the anti-solvent (e.g., Chlorobenzene) extracts the precursor solvent (DMF/DMSO), the OABr molecules act as surfactant anchors. The hydrophobic octyl tails regulate the rate of solvent extraction, preventing rapid, chaotic precipitation that leads to pinholes.

- 2D/3D Heterojunction Formation: Upon annealing, the OABr reacts with excess lead iodide () on the surface to form a 2D perovskite phase (e.g.,). This wide-bandgap layer passivates surface trap states and acts as a moisture barrier.

Visualization: Crystallization & Passivation Pathway[1]



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Figure 1: The mechanistic pathway of OABr anti-solvent engineering. The additive modifies the nucleation phase and segregates to the surface during annealing to form the 2D capping layer.

Materials & Preparation

Caution: OABr is hygroscopic.[1] All preparation must occur inside a nitrogen-filled glovebox (

ppm,

ppm).

Reagents

- Perovskite Precursor: Standard

or

solution (1.5 M in DMF:DMSO 4:1).

- Anti-Solvent: Anhydrous Chlorobenzene (CB) or Ethyl Acetate (EA).
- Additive: n-Octylammonium Bromide (OABr) (>99.5% purity).

Solution Preparation Protocol

The concentration of OABr is the critical variable. Excess OABr creates an insulating barrier that blocks charge transport.



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Preparation Step:

- Weigh 10 mg of OABr into a 4 mL vial.
- Add 10 mL of Anhydrous Chlorobenzene.
- Sonicate for 5 minutes at room temperature until fully dissolved.
- Filter through a 0.22 μm PTFE filter before use.


Experimental Protocol: Dynamic Anti-Solvent Dripping

This protocol replaces the standard anti-solvent step in your existing spin-coating recipe.

Prerequisites:

- Substrates: Etched ITO/FTO glass, coated with Hole Transport Layer (e.g., PTAA or PEDOT:PSS).
- Spin Coater: Calibrated acceleration.

Workflow Diagram

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Figure 2: Operational workflow for the dynamic anti-solvent dripping process. Precision timing at the "Action" node is critical for reproducibility.

Detailed Steps

- Dispense: Place substrate on chuck. Deposit 50-70 μL of Perovskite Precursor to cover the center.
- Spin Program:
 - Stage 1: 1000 rpm (2000 rpm/s accel) for 10 seconds.
 - Stage 2: 5000 rpm (2000 rpm/s accel) for 30 seconds.
- The Drip (Critical):
 - Load a pipette with 150 μL of the OABr/Chlorobenzene solution.

- At 15 seconds before the end of Stage 2 (or exactly when the solvent evaporation interference fringes appear), dispense the anti-solvent rapidly onto the center of the spinning substrate.
- Note: The pipette tip should be ~1 cm above the substrate to ensure impact force does not damage the wet film.
- Annealing:
 - Immediately transfer to a hotplate at 100°C.
 - Anneal for 10-20 minutes. The film should turn from a transparent/brown intermediate phase to a deep, glossy black.

Validation & Characterization

How do you confirm the OABr has successfully formed the 2D passivation layer?

Contact Angle Measurement (Hydrophobicity)

- Method: Place a water droplet on the annealed film.
- Expected Result:
 - Control: ~40-50°
 - OABr Treated: >75°
 - Interpretation: The long alkyl chains (Octyl) are oriented outward, repelling moisture.

X-Ray Diffraction (XRD)

- Target: Scan low angles ().
- Expected Result: Appearance of small peaks at low angles (e.g., ~5-6°) indicates the formation of the 2D Ruddlesden-Popper phase (

or

).

- Note: If these peaks are too intense, your OABr concentration is too high, and vertical charge transport will be impeded.

Photoluminescence (PL)

- Method: Steady-state PL.
- Expected Result: Significant increase in PL intensity and a longer decay lifetime (TRPL) compared to the control. This confirms the reduction of non-radiative recombination centers at the surface.

Troubleshooting Guide (Self-Validating)



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